

Application Notes and Protocols for Triarachidin in Cosmetic Formulations

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Compound of Interest

Compound Name: *Triarachidin*

Cat. No.: *B052973*

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Introduction to Triarachidin in Cosmetics

Triarachidin is a triglyceride derived from the esterification of glycerin with three units of arachidic acid, a saturated fatty acid.[1][2] In cosmetic formulations, it primarily functions as a skin-conditioning agent, emollient, emulsifier, and viscosity-controlling agent.[2] Its safety for use in cosmetic products has been affirmed by the Cosmetic Ingredient Review (CIR) Expert Panel.[3] **Triarachidin**'s occlusive properties help to reduce transepidermal water loss (TEWL), thereby improving skin hydration and smoothness. Its ability to modify viscosity allows for the creation of aesthetically pleasing and stable cream and lotion formulations.

Key Physicochemical Properties of Triarachidin

A summary of the key physicochemical properties of **Triarachidin** is presented in the table below. This information is crucial for formulators when selecting appropriate processing parameters and considering compatibility with other ingredients.

Property	Value	Reference
INCI Name	Triarachidin	[2]
CAS Number	620-64-4	[4]
Molecular Formula	C63H122O6	[4]
Molecular Weight	975.64 g/mol	[4]
Appearance	White to off-white powder or crystalline solid	[5]
Solubility	Insoluble in water, soluble in oils and organic solvents	[5]
Functions	Skin-Conditioning Agent, Emollient, Emulsifying Agent, Viscosity Controlling Agent	[2]

Application in Cosmetic Formulations: An Illustrative Example

Triarachidin can be incorporated into various cosmetic products, including moisturizers, lotions, and creams. Below is an example of a basic oil-in-water (O/W) moisturizing cream formulation incorporating **Triarachidin**. The concentrations provided are illustrative and can be optimized based on desired product characteristics.

Phase	Ingredient	INCI Name	Function	Concentration (% w/w)
A (Oil Phase)	Triarachidin	Triarachidin	Emollient, Viscosity Agent, Co-emulsifier	2.0 - 8.0
	Cetearyl Alcohol	Thickener, Emulsion Stabilizer	3.0	
	Glyceryl Stearate	Emulsifier, Emollient	2.5	
	Caprylic/Capric Triglyceride	Emollient	5.0	
B (Water Phase)	Deionized Water	Aqua	Solvent	q.s. to 100
	Glycerin	Humectant	5.0	
	Xanthan Gum	Thickener, Stabilizer	0.3	
C (Cool-down Phase)	Phenoxyethanol (and) Ethylhexylglycerin	Phenoxyethanol, Ethylhexylglycerin	Preservative	1.0
	Fragrance	Fragrance	0.2	

Manufacturing Procedure:

- Heat Phase A and Phase B separately to 75-80°C.
- Add Phase A to Phase B with continuous homogenization.
- Homogenize for 3-5 minutes until a uniform emulsion is formed.
- Begin cooling the emulsion while stirring gently.

- At a temperature below 40°C, add the ingredients of Phase C.
- Continue stirring until the cream reaches room temperature.
- Adjust pH if necessary.

Experimental Protocols for Performance Evaluation

To substantiate claims related to the inclusion of **Triarachidin** in a cosmetic formulation, a series of standardized tests should be performed. The following are detailed protocols for key performance indicators.

Skin Hydration Assessment Protocol

Objective: To quantify the effect of a cosmetic formulation containing **Triarachidin** on skin surface hydration over time.

Instrumentation: Corneometer® CM 825 (or equivalent).

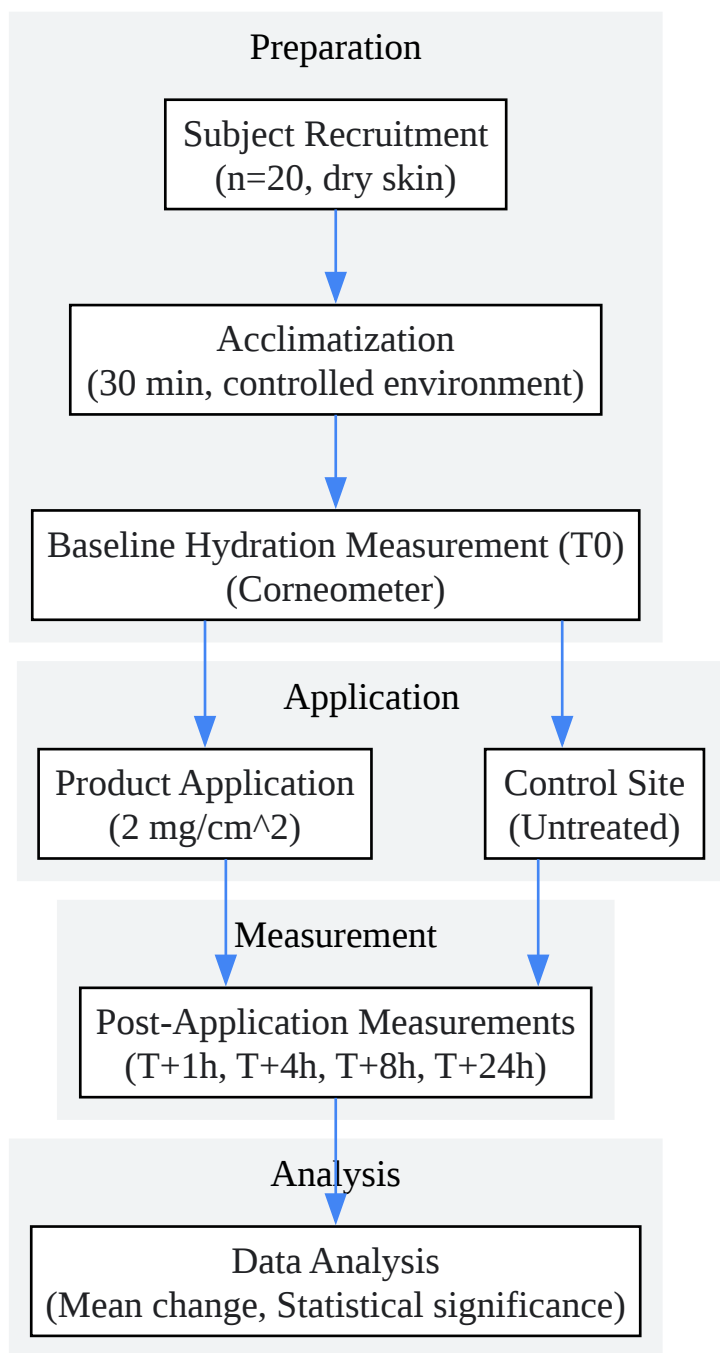
Methodology:

- Subject Recruitment: Recruit a panel of healthy volunteers with self-perceived dry skin.
- Acclimatization: Allow subjects to acclimatize in a controlled environment (20-22°C, 40-60% relative humidity) for at least 30 minutes before measurements.
- Baseline Measurement (T0): Measure and record the baseline skin hydration on designated test areas on the volar forearm.
- Product Application: Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to the designated area. A control area should be left untreated.
- Post-Application Measurements: Take measurements at predetermined time points (e.g., 1, 2, 4, 8, and 24 hours post-application).
- Data Analysis: Calculate the mean change in hydration from baseline for both the treated and control areas. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of the results.

Illustrative Data: The following table presents hypothetical data demonstrating the potential effect of a cream with and without **Triarachidin** on skin hydration.

Time Point	Mean Hydration (Arbitrary Units) - Placebo Cream	Mean Hydration (Arbitrary Units) - Cream with 5% Triarachidin	% Increase in Hydration vs. Placebo
T0 (Baseline)	35.2 ± 3.1	35.5 ± 3.3	-
T+1 hour	45.8 ± 4.0	58.2 ± 4.5	27.1%
T+4 hours	42.1 ± 3.8	54.5 ± 4.1	29.4%
T+8 hours	39.5 ± 3.5	50.1 ± 3.9	26.8%
T+24 hours	36.8 ± 3.2	45.3 ± 3.6	23.1%

Experimental Workflow for Skin Hydration Assessment:



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Workflow for Skin Hydration Assessment.

Viscosity Measurement Protocol

Objective: To determine the effect of **Triarachidin** concentration on the viscosity of a cosmetic emulsion.

Instrumentation: Rotational viscometer or rheometer with appropriate spindle/geometry.

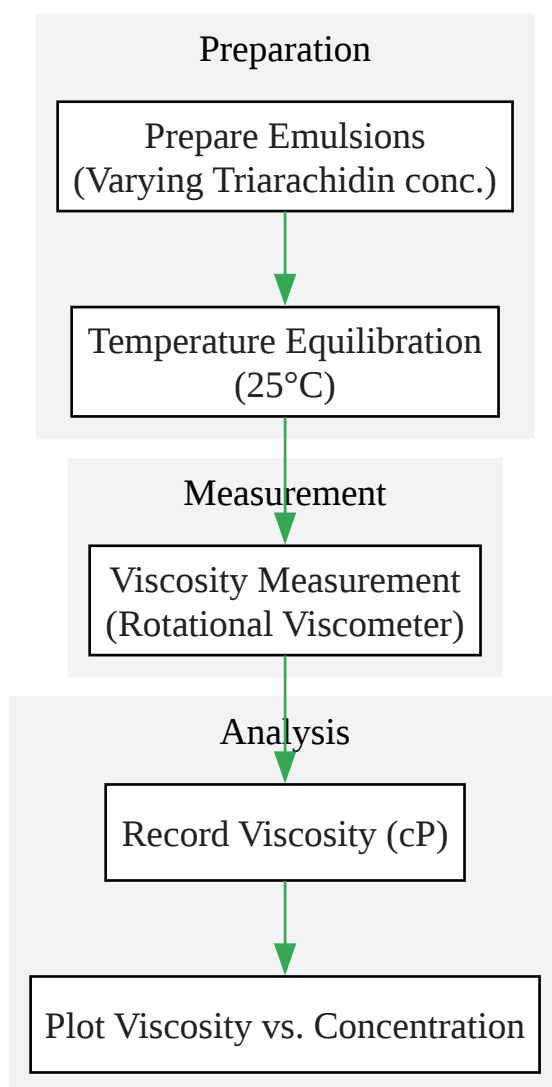
Methodology:

- **Sample Preparation:** Prepare a series of emulsions with varying concentrations of **Triarachidin** (e.g., 0%, 2%, 4%, 6%, 8% w/w), keeping all other ingredients constant.
- **Temperature Control:** Equilibrate the samples to a standard temperature (e.g., 25°C) in a water bath.
- **Measurement:** Measure the viscosity of each sample using the viscometer at a defined shear rate or over a range of shear rates to characterize the flow behavior.
- **Data Recording:** Record the viscosity in centipoise (cP) or milliPascal-seconds (mPa·s).
- **Data Analysis:** Plot viscosity as a function of **Triarachidin** concentration.

Illustrative Data: The following table shows hypothetical viscosity data for an O/W cream with increasing concentrations of **Triarachidin**.

Triarachidin Concentration (% w/w)	Viscosity (cP at 10 rpm)
0	12,000
2	18,500
4	25,000
6	32,000
8	40,000

Experimental Workflow for Viscosity Measurement:



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Workflow for Viscosity Measurement.

Emulsion Stability Testing Protocol

Objective: To assess the physical stability of a cosmetic emulsion containing **Triarachidin** under accelerated aging conditions.

Methodology:

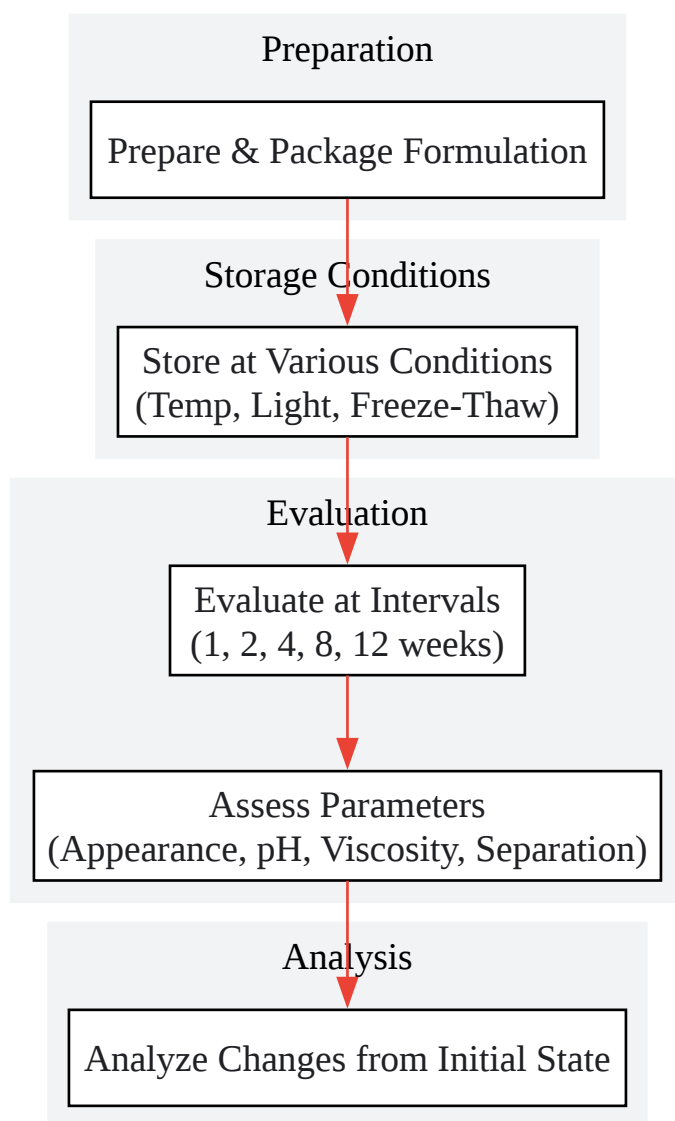
- Sample Preparation: Prepare the final formulation and package it in the intended commercial packaging.

- **Storage Conditions:** Store samples under various conditions to simulate shelf life and transport:
 - Elevated Temperature: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Room Temperature: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Low Temperature: $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
 - Freeze-Thaw Cycles: Alternate between -10°C and 25°C for 3-5 cycles.
 - Light Exposure: Expose to UV and visible light.
- **Evaluation Intervals:** Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- **Parameters to Evaluate:**
 - Physical Appearance: Color, odor, texture.
 - Phase Separation: Creaming, coalescence, or breaking.
 - pH: Measure the pH of the formulation.
 - Viscosity: Measure the viscosity as described in the previous protocol.
- **Data Analysis:** Record any changes from the initial measurements. A stable formulation will show minimal changes in the evaluated parameters over the testing period.

Illustrative Data: The following table provides an example of a stability assessment for a cream containing **Triarachidin**.

Parameter	Initial	4 Weeks @ 40°C	8 Weeks @ 40°C	12 Weeks @ 40°C
Appearance	White, smooth cream	No change	No change	Slight yellowing
Odor	Characteristic	No change	No change	No change
pH	5.5	5.4	5.3	5.2
Viscosity (cP)	25,000	24,500	23,800	22,900
Phase Separation	None	None	None	None

Experimental Workflow for Stability Testing:



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Workflow for Emulsion Stability Testing.

Conclusion

Triarachidin is a versatile and safe ingredient for use in a wide range of cosmetic formulations. Its multifunctional properties as an emollient, skin-conditioning agent, emulsifier, and viscosity modifier make it a valuable component in the development of effective and stable skincare products. The protocols outlined in these application notes provide a framework for formulators and researchers to evaluate the performance of **Triarachidin**-containing products and to substantiate key marketing claims related to skin hydration, texture, and product stability.

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